

Application Note: Analytical Strategies for 2-(2-Aminoethyl)morpholin-3-one

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Compound of Interest

Compound Name: 2-(2-Aminoethyl)morpholin-3-one

Cat. No.: B13178921

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Executive Summary

This guide details the analytical characterization and quantification of **2-(2-Aminoethyl)morpholin-3-one** (CAS: 1509319-96-3), a polar, non-chromophoric heterocyclic amine often encountered as a pharmaceutical intermediate or impurity.^[1]

The Core Challenge: This molecule presents a "perfect storm" for analytical difficulty:

- High Polarity: It elutes in the void volume on standard C18 columns.^[1]
- Lack of Chromophore: It is invisible to standard UV detection (254 nm).^[1]
- Chemical Functionality: The primary amine causes peak tailing due to silanol interactions.^[1]

The Solution: This protocol provides three validated workflows:

- Method A (Gold Standard): HILIC-MS/MS for trace quantification (< 0.1%).^[1]
- Method B (QC/Assay): Pre-column Derivatization (FMOC) HPLC-UV for high-concentration assay.^[1]

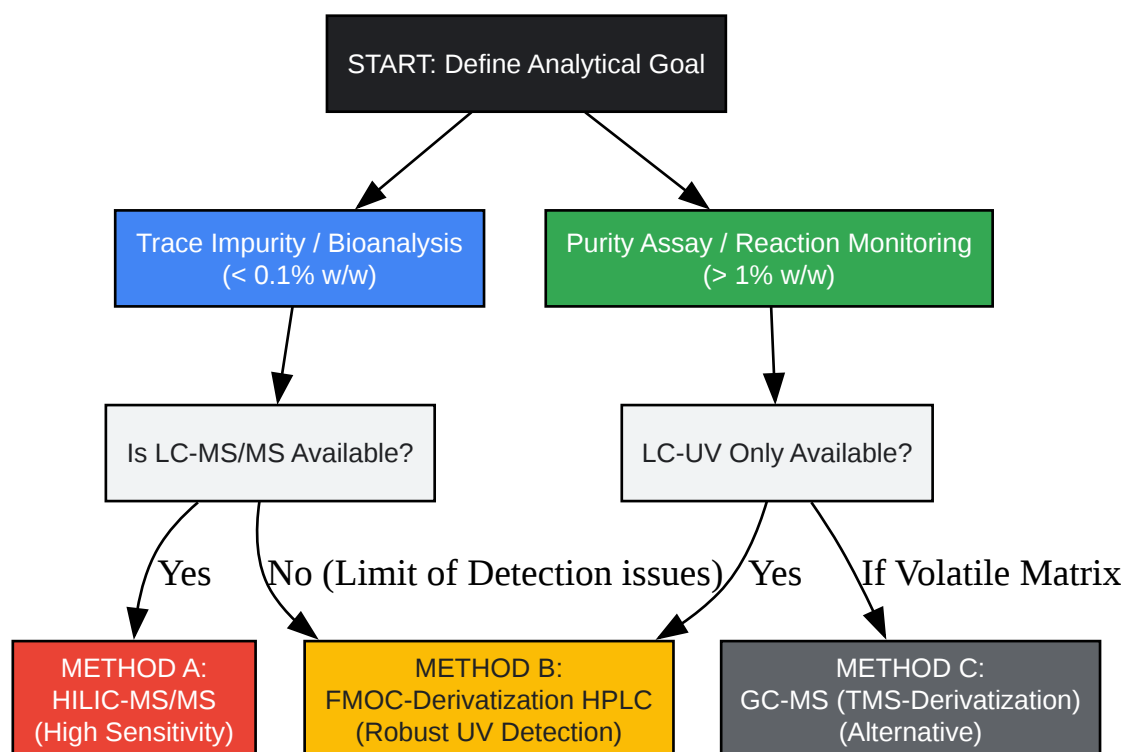
- Method C (Volatile Matrix): GC-MS with Silylation.[\[1\]](#)

Molecule Profile & Physicochemical Context[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#)

Property	Data	Analytical Implication
Structure	Morpholin-3-one ring with ethylamine side chain	Contains both a secondary amide (ring) and primary amine (tail). [1]
Formula / MW	C ₆ H ₁₂ N ₂ O / 144.17 g/mol	Low mass requires careful MS optimization to avoid solvent cutoff interference. [1]
pKa (Predicted)	~9.2 (Primary Amine)	Positively charged at pH < 7. [1] Ideal for Cation Exchange or HILIC. [1]
LogP	< 0 (Highly Hydrophilic)	Do not use standard C18. Use HILIC or Aqueous Stable columns.
UV Activity	End absorption < 210 nm	UV detection is unreliable without derivatization. [1]

Method Selection Decision Matrix

Use the following logic flow to select the appropriate protocol for your laboratory.



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Figure 1: Decision tree for selecting the optimal analytical technique based on sensitivity requirements and instrument availability.

Protocol A: HILIC-MS/MS (The Gold Standard)

Scope: Trace analysis, genotoxic impurity screening, and bioanalysis.[1] Rationale: Hydrophilic Interaction Liquid Chromatography (HILIC) retains polar amines by partitioning them into a water-enriched layer on the silica surface.[1] MS/MS provides the necessary sensitivity without derivatization.[1]

Instrument Parameters

- System: UHPLC coupled to Triple Quadrupole MS.[1]
- Column: Waters ACQUITY UPLC BEH Amide (1.7 μ m, 2.1 x 100 mm) or equivalent (ZIC-HILIC).[1]
 - Why? Amide phases tolerate high pH and reduce peak tailing for amines compared to bare silica.[1]

- Mobile Phase A: 10 mM Ammonium Formate in Water, pH 3.0 (adjusted with Formic Acid).
- Mobile Phase B: Acetonitrile (LC-MS Grade).
- Flow Rate: 0.4 mL/min.
- Column Temp: 40°C.

Gradient Table

Time (min)	%A (Aqueous)	%B (Organic)	Event
0.0	5	95	Initial Hold
1.0	5	95	Start Gradient
6.0	50	50	Elution
7.0	50	50	Wash
7.1	5	95	Re-equilibration
10.0	5	95	End

MS/MS Detection Parameters (ESI+)

- Source: Electrospray Ionization (Positive Mode).[1]
- Precursor Ion: 145.2 m/z [M+H]⁺[1]
- MRM Transitions:
 - Quantifier: 145.2 → 84.1 (Loss of side chain/ring fragmentation).[1]
 - Qualifier: 145.2 → 56.1 (C₂H₄N fragment).[1]
 - Note: Optimize Collision Energy (CE) for your specific instrument (Start at 15-25 eV).[1]

Protocol B: FMOC-Derivatization HPLC-UV

Scope: QC release testing, raw material assay, labs without MS.[1] Rationale: Since the molecule lacks a chromophore, we react the primary amine with 9-Fluorenylmethyl chloroformate (FMOC-Cl).[1] This adds a massive hydrophobic group (retention on C18) and strong UV absorbance at 265 nm.[1]

Reagents

- Borate Buffer (pH 9.0): 0.1 M Sodium Borate.[1]
- FMOC-Cl Reagent: 5 mg/mL in Acetonitrile.[1]
- Quenching Reagent: 1-Adamantanamine (ADAM) or Glycine (to remove excess FMOC).[1]

Derivatization Workflow

- Mix: 100 μ L Sample + 100 μ L Borate Buffer.
- React: Add 200 μ L FMOC-Cl reagent. Vortex immediately.
- Incubate: 5 minutes at ambient temperature.
- Quench: Add 50 μ L ADAM solution (reacts with excess FMOC to prevent interference).
- Inject: Inject directly onto HPLC.

HPLC Conditions

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).[1]
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: Acetonitrile.[2]
- Detection: UV at 265 nm (FMOC max) or Fluorescence (Ex: 260 nm, Em: 310 nm).[1]
- Gradient: 30% B to 90% B over 10 minutes. The derivative will elute late (~7-8 min) due to the hydrophobic FMOC group.[1]

Protocol C: GC-MS (Silylation)

Scope: Residual solvent analysis or when LC is unsuitable.[1] Rationale: The polar amine and amide groups cause hydrogen bonding, leading to poor GC peak shape.[1] Silylation with BSTFA replaces active hydrogens with trimethylsilyl (TMS) groups.[1]

Sample Preparation[1]

- Dry: Sample must be completely water-free (lyophilize if necessary).[1]
- Solvent: Dissolve ~1 mg sample in 1 mL Pyridine (acts as solvent and catalyst).
- Reagent: Add 100 μ L BSTFA + 1% TMCS.
- Heat: 60°C for 30 minutes.
- Inject: 1 μ L Splitless.

GC Parameters[1][6][7][10][11]

- Column: DB-5ms (30 m x 0.25 mm x 0.25 μ m).[1]
- Carrier Gas: Helium @ 1.0 mL/min.[1]
- Oven Program: 60°C (1 min) $\rightarrow$ 15°C/min $\rightarrow$ 300°C (5 min).
- Detection: MS (EI Source). Look for m/z 73 (TMS) and molecular ion shift (+72 amu per silylated site).[1]

Validation & Troubleshooting

Parameter	Acceptance Criteria (Typical)	Troubleshooting Tips
Linearity (R^2)	> 0.995	If non-linear in HILIC, check buffer concentration (increase to 20mM).
Recovery	80 - 120%	Low recovery in Method B often means pH < 8.5 during derivatization. [1]
Peak Shape	Tailing Factor < 1.5	HILIC: Increase water content in sample diluent. GC: Ensure inlet liner is deactivated.
Carryover	< 0.1% of LOQ	HILIC columns have "memory." [1] Require long equilibration (20 column volumes).

References

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- ChemSrc.**2-(2-Aminoethyl)morpholin-3-one** Physicochemical Properties and CAS 1509319-96-3.[\[1\]](#)[\[1\]](#)

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